

Personal protective equipment for handling Fraxidin

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Compound of Interest

Compound Name: Fraxidin

Cat. No.: B1674052

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Essential Safety and Handling Guide for Fraxetin

Note: The chemical "**Fraxidin**" is not found in scientific and safety literature. This guide pertains to "Fraxetin," a related coumarin compound, and is provided on the strong assumption that "**Fraxidin**" was a typographical error.

This document provides immediate, essential safety and logistical information for laboratory personnel, including researchers, scientists, and drug development professionals, who handle Fraxetin. It offers procedural guidance for safe operational use and disposal.

Hazard Identification and Personal Protective Equipment (PPE)

Fraxetin is classified as a hazardous substance. Inhalation, ingestion, or skin contact may be harmful.^{[1][2][3][4]} It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure.

Summary of Hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.^{[1][2][3][4]}
- Causes serious eye irritation.^{[1][2][3][4]}
- Causes skin irritation.^{[1][2][3][4]}

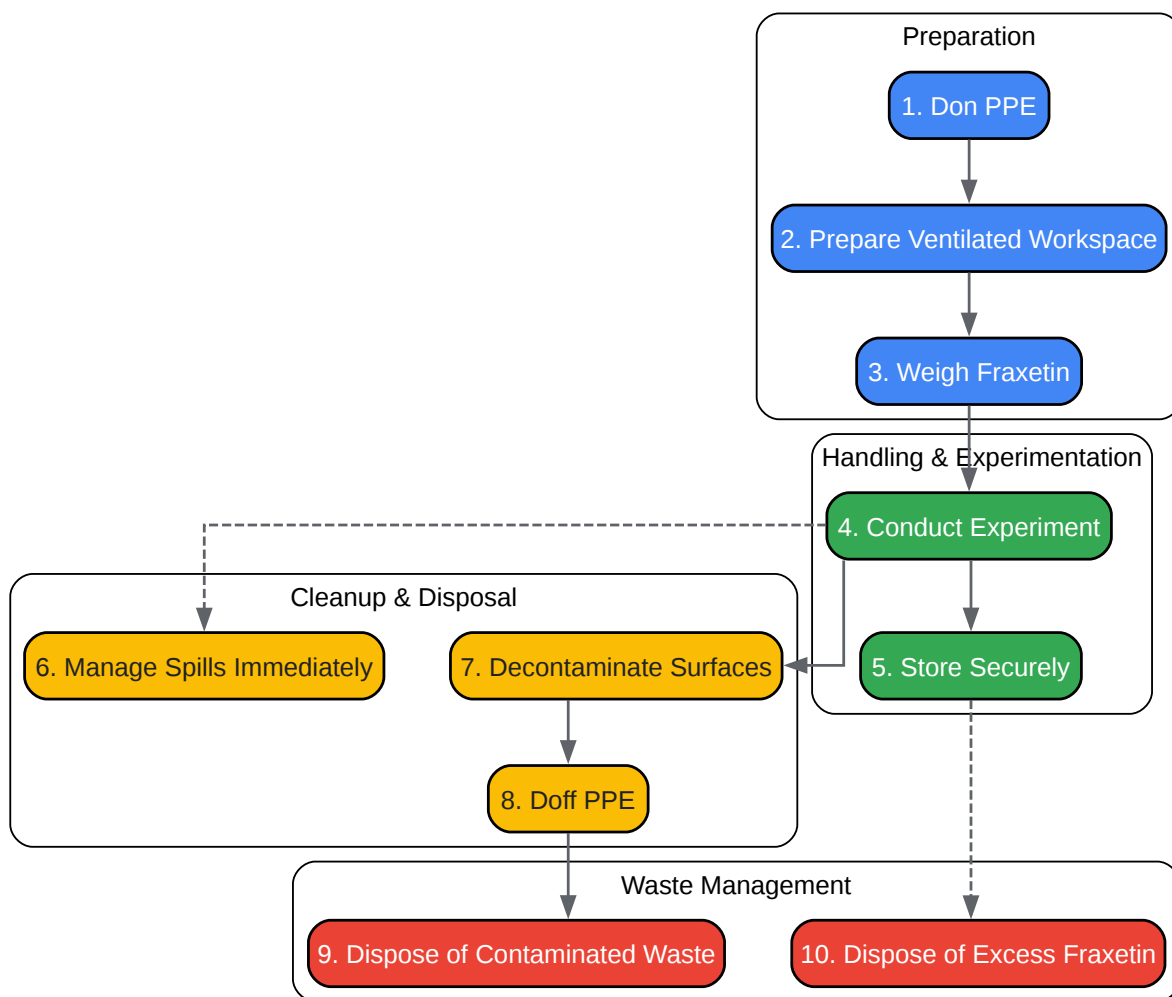
- May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The following table summarizes the required PPE for handling Fraxetin.

Protection Type	Required PPE	Specifications and Remarks
Respiratory Protection	NIOSH (US) or CEN (EU) approved respirator/mask	Use in a well-ventilated area. Avoid dust formation. [1]
Hand Protection	Chemical-resistant gloves	Must satisfy EU Directive 89/686/EEC and standard EN 374. [1]
Eye Protection	Safety glasses with side-shields or goggles	Required to prevent eye contact. [1]
Skin and Body Protection	Protective clothing, lab coat	Wear suitable protective clothing based on the quantity and activity level of the substance. [1]

Experimental Protocols: Safe Handling and Disposal Workflow

Adherence to a strict workflow is critical for safety. The following diagram and procedural steps outline the lifecycle of Fraxetin handling in a laboratory setting, from preparation to disposal.



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References

- 1. extrasynthese.com [extrasynthese.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. content.labscoop.com [content.labscoop.com]
- 4. Fraxetin | C₁₀H₈O₅ | CID 5273569 - PubChem [pubchem.ncbi.nlm.nih.gov]
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